

Proper Disposal of Stigmastanol: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Stigmastanol*

Cat. No.: *B7823107*

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This document provides essential safety and logistical information for the proper disposal of **stigmastanol**, a phytosterol commonly used in research and development. Adherence to these procedural guidelines is critical to ensure personnel safety and environmental protection. The following procedures are based on general laboratory chemical waste guidelines and the specific hazard information available for **stigmastanol**.

Immediate Safety and Hazard Information

Stigmastanol (also known as Sitostanol) is a solid substance that presents several hazards upon exposure.^[1] It is imperative to handle this chemical with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. All handling of **stigmastanol** powder should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation.^{[1][2]}

Hazard Summary Table

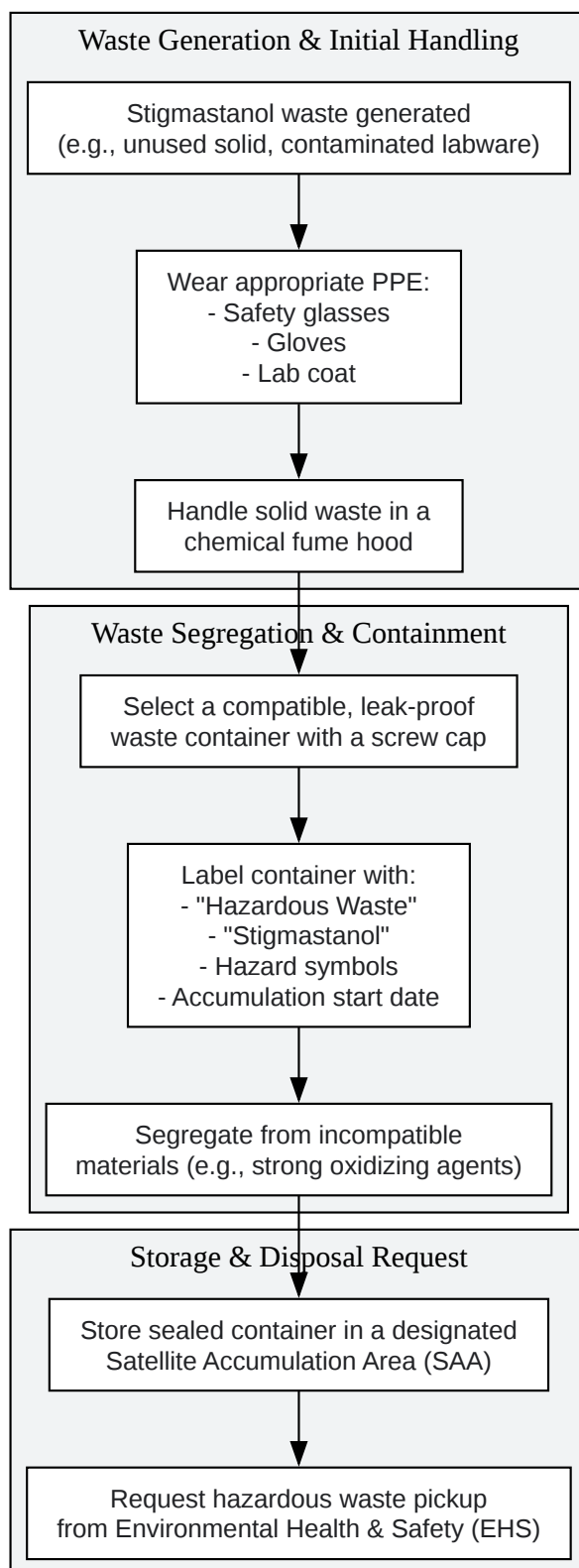
The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications for **stigmastanol**^[1]:

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation

Data sourced from Cayman Chemical Safety Data Sheet.[\[1\]](#)

Stigmastanol Disposal Workflow

The proper disposal of **stigmastanol** follows a structured workflow to ensure safety and regulatory compliance. This process begins at the point of waste generation and concludes with collection by certified hazardous waste professionals.





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- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. fishersci.com [fishersci.com]

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com